Calcium Monoethylfumarate: A Comprehensive Guide to Structural Elucidation and Analysis

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Compound of Interest

Compound Name:	*Calcium monoethylfumarate*
CAS No.:	*62008-22-4*
Cat. No.:	*B136592*

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Foreword: Beyond the Formula

Calcium monoethylfumarate, with the chemical formula $C_{12}H_{14}CaO_8$, presents a fascinating subject for structural analysis.[1] It is more than a simple salt; it is a coordination complex where the properties of the organic monoethyl fumarate anion and the inorganic calcium cation are intricately linked. As a salt of a fumaric acid ester (FAE), it belongs to a class of compounds with established anti-inflammatory and immunomodulatory effects, making its thorough characterization critical for pharmaceutical development.[2][3] This guide moves beyond mere procedural descriptions to provide a cohesive strategy for its structural elucidation. We will explore not only how to analyze this molecule but why specific analytical choices are made, ensuring a robust and validated understanding of its structure, purity, and stability.

Synthesis and Purification: Establishing a Foundational Baseline

The journey to structural elucidation begins with a well-characterized starting material. The synthesis of **calcium monoethylfumarate** is typically achieved through a straightforward acid-

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base reaction. The rationale is to react monoethyl fumarate, the acidic precursor, with a suitable calcium base to form the salt.

Experimental Protocol: Synthesis of **Calcium Monoethylfumarate**

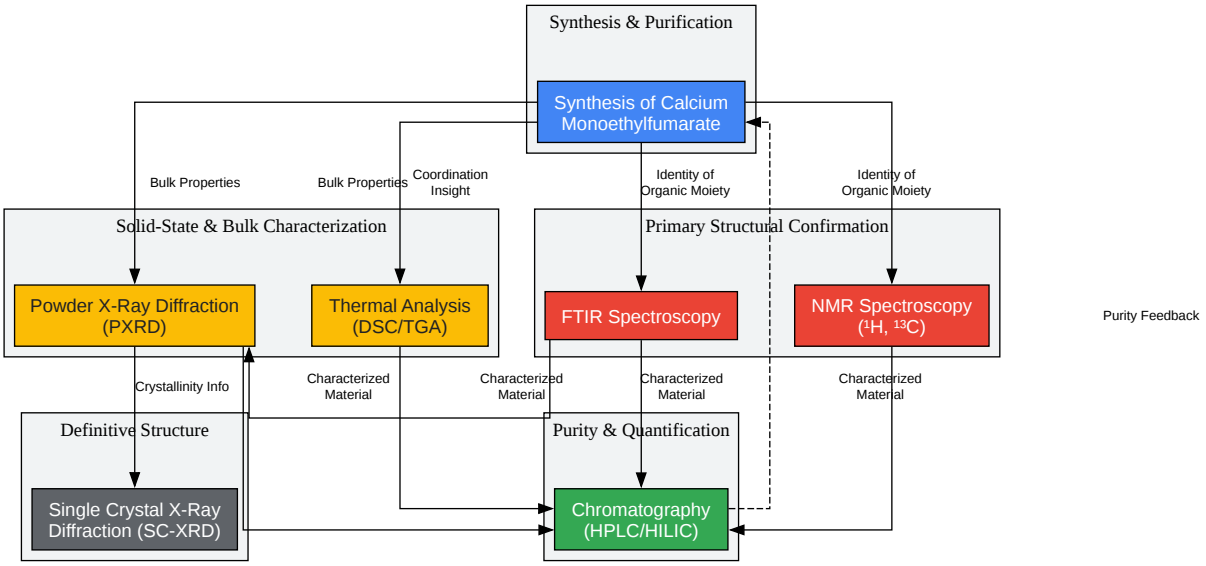
- Precursor Synthesis: Monoethyl fumarate is first synthesized or procured. It can be prepared by reacting fumaric acid with ethanol under acidic catalysis.[2] Purity must be confirmed via melting point (66-68 °C) and spectroscopic methods before proceeding.
- Salt Formation Reaction:
  - Dissolve a stoichiometric amount of monoethyl fumarate in a suitable solvent, such as ethanol or an ethanol/water mixture.
  - Slowly add a stoichiometric equivalent (0.5 molar equivalent) of a calcium base, such as calcium hydroxide ($Ca(OH)_2$), while stirring vigorously. The use of $Ca(OH)_2$ is logical due to its availability and the formation of water as the only byproduct.
  - The reaction progress can be monitored by a pH shift towards neutral.
- Isolation and Purification:
  - **Calcium monoethylfumarate** will precipitate out of the solution as it forms, driven by its lower solubility compared to the reactants.
  - The precipitate is collected by vacuum filtration.
  - The collected solid is washed with cold ethanol to remove any unreacted starting materials and then with diethyl ether to facilitate drying.
  - Dry the final product under a vacuum at a controlled temperature (e.g., 40-50 °C) to a constant weight.

This protocol is self-validating; the success of the synthesis is immediately confirmed by the subsequent analytical characterization steps. Any significant deviation in the analytical results would necessitate a review of the synthetic and purification procedure.

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The Analytical Workflow: A Multi-Technique Approach

A single analytical technique is insufficient to fully characterize a metal-organic salt. A synergistic workflow is required, where each technique provides a unique piece of the structural puzzle.



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Caption: Integrated workflow for the comprehensive analysis of **Calcium Monoethylfumarate**.

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Spectroscopic Elucidation: Confirming the Organic Moiety

Spectroscopy is the first line of analysis, primarily to confirm the structure of the monoethyl fumarate anion.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is unparalleled for elucidating the structure of organic molecules. For **calcium monoethylfumarate**, both ^{1}H and ^{13}C NMR are essential.

- Causality: ^{1}H NMR confirms the presence of the ethyl group and the vinyl protons, while the coupling constant between the vinyl protons definitively establishes the trans (fumarate) stereochemistry over the cis (maleate) alternative. ^{13}C NMR confirms the carbon framework, including the distinct carbonyl carbons (ester vs. carboxylate).

Protocol: NMR Sample Preparation and Analysis

- Solvent Selection: Choose a suitable deuterated solvent in which the salt is soluble, such as deuterium oxide (D_2O) or deuterated dimethyl sulfoxide (DMSO-d_6).
- Sample Preparation: Dissolve approximately 5-10 mg of the sample in 0.6-0.7 mL of the deuterated solvent in an NMR tube.
- Acquisition: Acquire ^{1}H and ^{13}C NMR spectra on a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Data Analysis: Process the spectra to determine chemical shifts (δ), coupling constants (J), and integration values.

Expected Results & Interpretation

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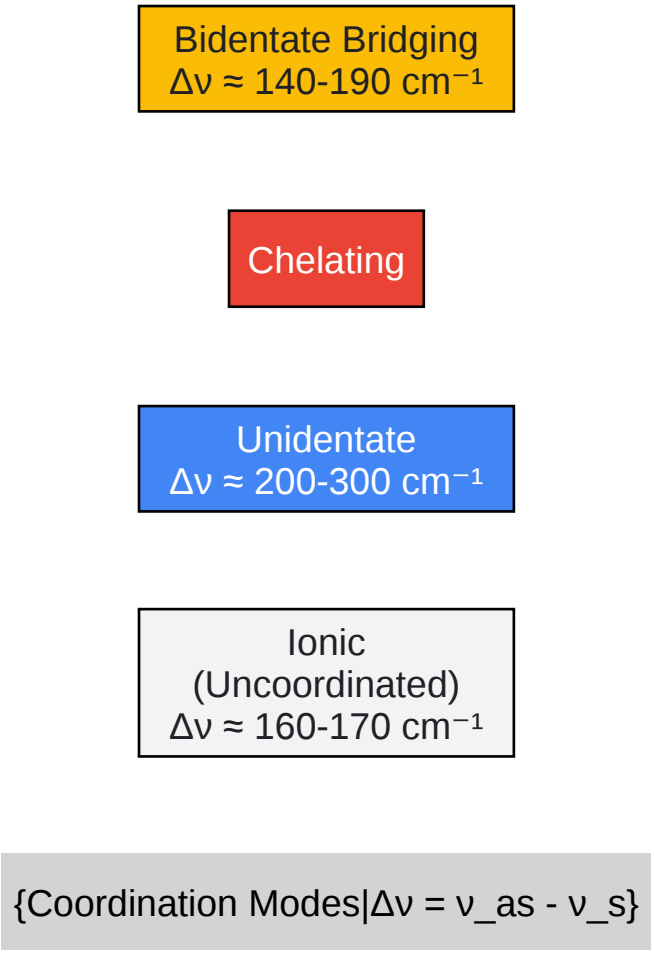
^{1}H NMR (Expected in D_2O)	^{13}C NMR (Expected in D_2O)
δ ~1.2 ppm (triplet, 3H): -CH_3 of the ethyl group.	δ ~14 ppm: -CH_3 of the ethyl group.
δ ~4.2 ppm (quartet, 2H): -CH_2- of the ethyl group.	δ ~62 ppm: -O-CH_2- of the ethyl group.
δ ~6.6-6.8 ppm (doublet, 2H, J ≈ 16 Hz): Vinyl protons (-CH=CH-). The large coupling constant is characteristic of a trans configuration.	δ ~132-135 ppm: Vinyl carbons (-CH=CH-).
δ ~168 ppm: Ester carbonyl carbon (-COO-Et).	
δ ~172 ppm: Carboxylate carbon (-COO^-). The chemical shift will differ from the ester due to the anionic charge.	

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid, powerful technique for identifying functional groups and probing the coordination environment of the carboxylate group.

- Causality: The key diagnostic region is the carbonyl stretching frequency (ν(C=O)). In the monoethyl fumarate precursor, a broad carboxylic acid O-H stretch and two distinct C=O stretches (acid and ester) would be visible. Upon salt formation, the O-H band disappears, and the acid C=O band is replaced by two new bands: the asymmetric (ν_{as}) and symmetric (ν_s) stretching vibrations of the carboxylate anion (COO^-). The frequency difference between these two bands ($\Delta\nu = \nu_{as} - \nu_s$) is highly informative about the coordination mode between the calcium and the carboxylate.[4][5]

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Caption: Correlation of FTIR Δν value with metal-carboxylate coordination modes.[4]

Protocol: FTIR Analysis

- Sample Preparation: Prepare the sample using the Attenuated Total Reflectance (ATR) technique by placing a small amount of the dry powder directly on the ATR crystal. Alternatively, prepare a potassium bromide (KBr) pellet. ATR is often preferred for its speed and simplicity.
- Acquisition: Collect the spectrum over the range of 4000-400 cm^{-1}.
- Data Analysis: Identify key absorption bands and calculate the Δν for the carboxylate group.

Expected Results & Interpretation

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Wavenumber (cm^{-1})	Assignment	Significance
~1720	ν(C=O)	Ester carbonyl stretch.
~1550-1610	$\nu_{as}(COO^-)$	Asymmetric carboxylate stretch.
~1400-1450	$\nu_{s}(COO^-)$	Symmetric carboxylate stretch.
~1200-1300	ν(C-O)	Ester C-O stretch.

A Δν value in the range of 140-190 cm^{-1} would suggest a bridging coordination mode, which is common for calcium carboxylates.[4]

Solid-State Characterization: Probing the Bulk Structure

While spectroscopy confirms the molecular components, techniques that probe the solid state are crucial for understanding the material's bulk properties, such as crystallinity and thermal stability.

Powder X-Ray Diffraction (PXRD)

PXRD is the primary tool for assessing the crystallinity and phase purity of a powdered solid.

- Causality: Every crystalline solid has a unique diffraction pattern, acting as a fingerprint. A sharp, well-defined pattern indicates a highly crystalline material, whereas a broad, featureless pattern (a "halo") indicates an amorphous solid. This distinction is critical, as crystallinity impacts solubility, stability, and processability.[6] For **calcium monoethylfumarate**, PXRD confirms batch-to-batch consistency and can identify the presence of different polymorphs or hydrates.[7][8]

Protocol: PXRD Analysis

- Sample Preparation: Gently pack the powder sample into a sample holder.
- Acquisition: Collect the diffraction pattern using a diffractometer with Cu Kα radiation over a suitable 2θ range (e.g., 5° to 50°).

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- Data Analysis: Compare the resulting diffractogram to a reference pattern if available, or use it to establish a reference for future batches.

Thermal Analysis (DSC/TGA)

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) provide information on thermal events like melting, decomposition, and loss of solvent.

- Causality: TGA measures mass changes as a function of temperature, which is essential for determining if the synthesized salt is a hydrate or solvate.[9] DSC measures the heat flow associated with thermal transitions. A sharp endotherm in a DSC thermogram typically corresponds to the melting point of a pure crystalline substance, while broader transitions may indicate impurities or amorphous content.[10]

Protocol: Thermal Analysis

- Sample Preparation: Accurately weigh 3-5 mg of the sample into an aluminum pan.
- Acquisition: Heat the sample under a nitrogen atmosphere at a controlled rate (e.g., 10 °C/min) over a relevant temperature range (e.g., 25 °C to 500 °C).
- Data Analysis: Analyze the TGA curve for mass loss steps and the DSC curve for endothermic or exothermic events. For instance, a mass loss on the TGA curve between 135-215 °C could indicate the loss of water from the crystal structure.[9]

Quantification and Purity Assessment

For pharmaceutical applications, quantifying the active ingredient and identifying impurities is non-negotiable.

High-Performance Liquid Chromatography (HPLC)

HPLC is a cornerstone of pharmaceutical analysis for separating, identifying, and quantifying components in a mixture.[11]

- Causality: A reversed-phase HPLC (RP-HPLC) method can be developed to quantify the monoethyl fumarate anion. However, analyzing both the anion and the calcium cation simultaneously is challenging with a single RP-HPLC method. Hydrophilic Interaction Liquid

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Chromatography (HILIC) is an excellent alternative for analyzing pharmaceutical salts, as it can retain and separate both cations and anions in a single run.[12] Coupling HPLC with a universal detector like an Evaporative Light Scattering Detector (ELSD) or a Charged Aerosol Detector (CAD) is advantageous when the counter-ion (Ca^{2+}) lacks a UV chromophore.[12]

Protocol: HILIC-ELSD Method Development Outline

- Column: Select a zwitterionic HILIC column.
- Mobile Phase: Use a gradient of acetonitrile (weak solvent) and an aqueous buffer (e.g., ammonium formate; strong solvent).
- Detector: ELSD or CAD.
- Standard Preparation: Prepare a certified reference standard of **calcium monoethylfumarate** to create a calibration curve for quantification.
- Analysis: Inject the sample and integrate the peak areas for both the monoethyl fumarate anion and the calcium cation to confirm purity and stoichiometry.

Definitive Structure: Single Crystal X-Ray Diffraction (SC-XRD)

While the combination of the above techniques provides a comprehensive picture, only SC-XRD can provide an unambiguous, three-dimensional map of the atomic arrangement in the crystal lattice.[13]

- Causality: If a suitable single crystal can be grown, SC-XRD can definitively determine bond lengths, bond angles, coordination geometry of the calcium ion, and the packing arrangement in the solid state. This is the gold standard for structural elucidation.[14]

Conclusion: A Validated Structural Identity

The structural elucidation of **calcium monoethylfumarate** is a process of building a validated, multi-faceted understanding. It begins with a controlled synthesis and progresses through a logical sequence of analytical techniques. NMR and FTIR confirm the identity and

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stereochemistry of the organic anion and provide initial insights into the metal-ligand coordination. PXRD and thermal analysis define the solid-state properties and phase purity of the bulk material. Chromatography verifies the purity and stoichiometry. Finally, SC-XRD offers the ultimate, definitive structural map. By integrating the data from each of these methods, a researcher can confidently establish the complete structural identity of **calcium monoethylfumarate**, a critical step in its journey from the laboratory to potential therapeutic application.

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